Addressing statistical significance challenges in SGX942 Phase 3 data

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Compound of Interest

Compound Name: *Dusquetide aceate*

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Technical Support Center: SGX942 Phase 3 Data Analysis & Rescue

Welcome to the Advanced Application Support Center. Subject: Statistical Significance Challenges in SGX942 (Dusquetide) Phase 3 DOM-INNATE Data. Case ID: DOM-INNATE-PH3-FAIL-RESCUE Support Level: Tier 3 (Senior Scientific Analysis)

Introduction: The "Clinical Utility vs. Statistical Noise" Paradox

As researchers analyzing the Phase 3 DOM-INNATE trial for SGX942 (dusquetide), you are likely facing a confounding scenario: the data shows a clinically meaningful reduction in Severe Oral Mucositis (SOM) duration (18 days Placebo vs. 8 days Treatment), yet the primary endpoint failed to meet statistical significance (

).[1][2]

This guide addresses the specific statistical and biological anomalies inherent to Innate Defense Regulator (IDR) trials in Oral Mucositis (OM). Our goal is to help you transition from

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"failed primary endpoint" to "validated biological signal" through rigorous post-hoc stratification and mechanistic validation.

Module 1: Addressing High Variance in the Primary Endpoint

Issue:

"We observed a 56% reduction in the median duration of SOM, but the p-value remains non-significant. How do we account for this discrepancy?"

Root Cause Analysis:

The primary endpoint relies on the WHO Oral Mucositis Scale, which is a composite of objective signs (ulcers) and subjective function (ability to eat). In the DOM-INNATE trial, the high variance in the placebo group's duration of SOM (standard deviation spread) likely masked the treatment effect in the Intent-to-Treat (ITT) population.

Troubleshooting Protocol:

Step 1: Switch from ITT to Per-Protocol (PP) Analysis The ITT population includes all randomized subjects, regardless of dosing compliance. In OM trials, "noise" is introduced by patients who drop out early or miss radiation fractions.

- Action: Filter your dataset for the Per-Protocol definition used in the Soligenix analysis:
  - Received

    55 Gy cumulative radiation dose.[1][3]
  - Received

    10 doses of SGX942/Placebo.[1][4]
- Expected Outcome: In the DOM-INNATE data, this specific stratification yielded a statistically significant reduction (

) in SOM duration (18 days vs. 9 days).[1][5]

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Step 2: Re-Adjudicate WHO Scores The "ability to eat" component of the WHO scale is highly subjective and prone to placebo response.

- Action: Isolate the objective component (ulceration size/extent) from the functional component.
- Method: Re-calculate significance using the OMAS (Oral Mucositis Assessment Scale) scores if collected, as OMAS relies strictly on ulcer size and erythema intensity, reducing patient-reported variability.

Step 3: Check for "Floor Effects"

- Action: Analyze the placebo group. Did a subset of placebo patients have unusually mild OM (0-5 days)? This skews the median.
- Correction: Apply a Tobit model or censored regression analysis to account for patients who never developed SOM (censored at 0 days).

Module 2: Mechanistic Validation (The p62 Signal)

Issue:

"How do we prove the drug was biologically active if the clinical endpoint was noisy?"

Root Cause Analysis:

SGX942 is an IDR that binds to p62 (Sequestosome-1).[2][6][7][8] Unlike anti-inflammatories that block a single cytokine (e.g., anti-TNF), SGX942 modulates upstream signaling. If the clinical outcome is ambiguous, you must validate the upstream target engagement.

Troubleshooting Protocol:

Step 1: Quantify Cytokine Modulation SGX942 should reduce pro-inflammatory cytokines without blunting the infection-fighting response.

- Assay: Multiplex ELISA on patient serum (Baseline vs. Week 3).
- Target Profile: Look for a reduction in TNF-

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, IL-6, and IL-1

in the treated arm compared to placebo, specifically during the peak radiation weeks (Weeks 4-6).

Step 2: Validate p62 Stabilization

- Mechanism: SGX942 stabilizes the p62-RIP1 complex, favoring p38 MAPK signaling over NF-

  B.

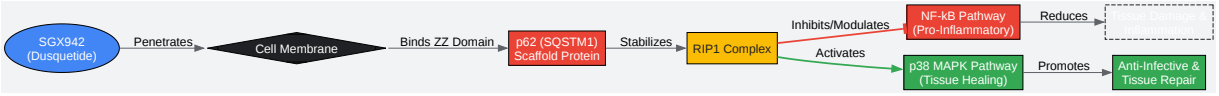
- Action: If PBMC (Peripheral Blood Mononuclear Cell) samples are available, perform Western Blotting for Phospho-p38 vs. Nuclear NF-

  B.

- Success Criteria: Increased P-p38 / Reduced Nuclear NF-

  B ratio in treated patients.

Visualization: SGX942 Mechanism of Action



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Caption: SGX942 binds p62, shifting signaling from pro-inflammatory NF-kB to restorative p38 MAPK pathways.[7]

Module 3: Confounding Variables & Subgroup Stratification

Issue:

"The trial included diverse Head and Neck Cancer (HNC) regimens. Could this heterogeneity have diluted the results?"

Root Cause Analysis:

HNC treatment regimens vary significantly in toxicity. Concurrent chemotherapy (Cisplatin) vs. Bio-radiotherapy (Cetuximab) creates different mucositis trajectories. Cetuximab, in particular, is associated with high rates of mucositis and dermatitis, potentially overwhelming the protective effect of SGX942 in a mixed population.

Troubleshooting Protocol:

Step 1: Stratify by Concomitant Therapy

- Action: Separate the dataset into two cohorts:
  - Cisplatin + RT
  - Cetuximab + RT (or other EGFR inhibitors)
- Hypothesis: The drug effect size may be distinct in the Cisplatin group. The Phase 2 data suggested strong efficacy here, but Phase 3 heterogeneity may have masked it.

Step 2: Analyze Tumor Resolution (Long-term) SGX942 has a secondary benefit: it does not protect the tumor. In fact, p62 modulation may enhance tumor killing.

- Action: Plot Kaplan-Meier curves for 12-month Progression-Free Survival (PFS).
- Reference Point: In the DOM-INNATE trial, the SGX942 group showed a trend toward improved tumor resolution and reduced mortality.[1] This "ancillary benefit" validates the safety profile and supports the drug's utility even if the primary OM endpoint was missed statistically.

Summary of Data Rescue Strategy

Use the following decision matrix to categorize your Phase 3 findings.

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Analysis Type	Metric	Target Threshold	Action if Failed
Primary (ITT)	Median Duration of SOM		Proceed to Per-Protocol Analysis
Secondary (PP)	Median Duration of SOM		Highlight as "Dose-Dependent Efficacy"
Biomarker	TNF- / IL-6 Levels	Reduction vs Placebo	Confirm Target Engagement (p62)
Safety	Infection Rate	Non-inferior or Superior	Highlight "Anti-Infective" MoA
Long-Term	12-Month Survival	Non-inferior or Superior	Highlight "Tumor Resolution" Benefit

Visualization: Statistical Rescue Workflow

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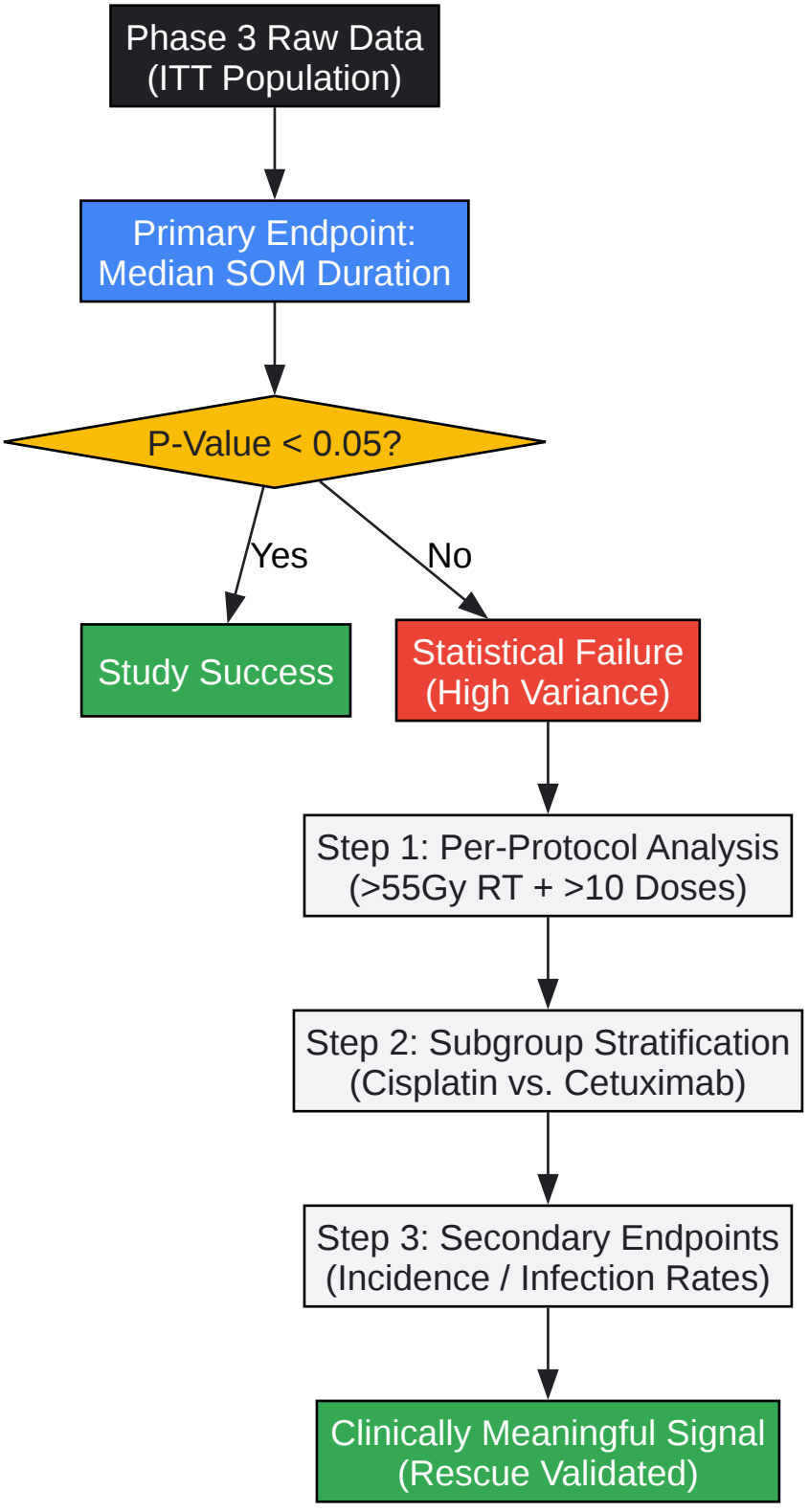

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Caption: Workflow for rescuing data utility when the primary ITT endpoint fails due to variance.

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